

# Application Notes and Protocols for Pharmacokinetic Studies of Jak3-IN-13

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the pharmacokinetic properties of **Jak3-IN-13**, a potent and selective Janus kinase 3 (JAK3) inhibitor. Detailed protocols for key in vitro and in vivo experiments are included to guide researchers in their drug discovery and development efforts.

### Introduction

**Jak3-IN-13** (also known as compound 12n) is a selective, orally active inhibitor of JAK3 kinase. [1] The Janus kinase (JAK) family of enzymes plays a crucial role in signal transduction pathways that are vital for immune cell function. Dysregulation of these pathways is implicated in various autoimmune diseases and cancers. Selective inhibition of JAK3 is a promising therapeutic strategy, and understanding the pharmacokinetic profile of inhibitors like **Jak3-IN-13** is essential for their preclinical and clinical development.

## **Data Presentation**

The pharmacokinetic profile of **Jak3-IN-13** has been evaluated in male Sprague-Dawley rats. The key parameters are summarized in the table below.



Parameter	Intravenous (5 mg/kg)	Oral (15 mg/kg)
T½ (h)	0.91	0.98
Cmax (ng/mL)	911.33	238.28
AUC(0-∞) (h·ng/mL)	536.99	-
Oral Bioavailability (%)	-	20.66

Data sourced from MedchemExpress product information for Jak3-IN-13.[1]

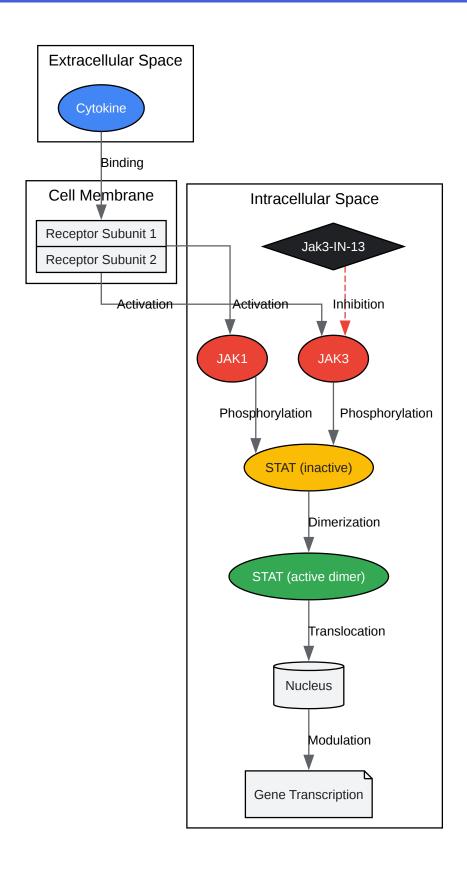
In Vitro Kinase Inhibitory Activity:

Kinase	IC50 (nM)
JNK1	4728
JNK2	2039
JNK3	8
Tyk2	365

Data sourced from MedchemExpress product information for **Jak3-IN-13**.[1]

# Visualizations Signaling Pathway



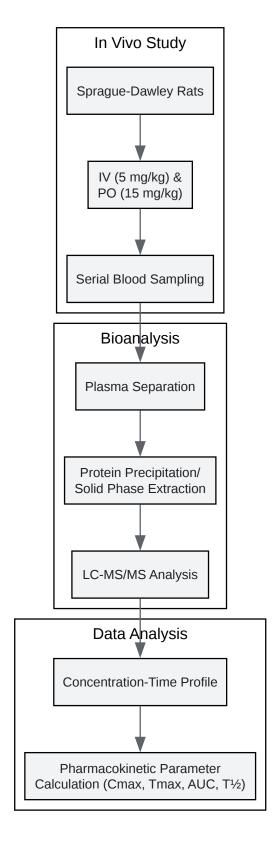


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Caption: JAK3 Signaling Pathway and Inhibition by Jak3-IN-13.



## **Experimental Workflow**



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### References

- 1. medchemexpress.com [medchemexpress.com]
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